

In-Depth Technical Guide: Safety and Handling of Acid Red 249

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Compound of Interest

Compound Name: Acid Red 249

Cat. No.: B12401964

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **Acid Red 249**, a synthetic dye used in various industrial and research applications. The following sections detail the chemical and physical properties, toxicological data, handling and storage procedures, emergency protocols, and waste disposal of this compound. This document is intended for use by professionals in laboratory and manufacturing settings.

Chemical and Physical Properties

Acid Red 249 is a dark red powder.[1] It is an anionic dye, soluble in water and slightly soluble in ethanol.[2][3] The molecular formula is $C_{29}H_{20}ClN_3Na_2O_{10}S_3$, and it has a molecular weight of 748.11 g/mol.[2][4][5]

Table 1: Physical and Chemical Properties of **Acid Red 249**

Property	Value	References
Appearance	Dark red powder	[1][3]
CAS Number	6416-66-6	[4][6]
Molecular Formula	C ₂₉ H ₂₀ ClN ₃ Na ₂ O ₁₀ S ₃	[4][5][7]
Molecular Weight	748.11 g/mol	[4][5][7]
Solubility	Soluble in water, slightly soluble in ethanol	[2][3]
pH	7.5 (in aqueous solution)	[4]
Odor	Odorless	[4]
Stability	Stable under normal temperatures and pressures	[4]

Toxicological Information

Detailed toxicological studies on **Acid Red 249** are limited. Most available safety data sheets indicate that specific LD50 and LC50 values have not been determined.[4] However, the substance is considered harmful if swallowed, and may cause irritation to the skin, eyes, and respiratory tract.[4]

Table 2: Summary of Toxicological Data for **Acid Red 249**

Endpoint	Result	References
Acute Oral Toxicity	Harmful if swallowed. May cause gastrointestinal irritation.	[4]
Acute Dermal Toxicity	May cause skin irritation in sensitive individuals.	[4]
Acute Inhalation Toxicity	May cause irritation of the respiratory tract.	[4]
Eye Irritation	May cause irritation and inflammation.	[4]
Carcinogenicity	Not listed by ACGIH, IARC, NIOSH, NTP, or OSHA.	[4]
Mutagenicity	Mutagenicity data has been reported, but specific results are not readily available.	[4]
LD50/LC50	Data not available.	[4]

Handling and Storage

Proper handling and storage of **Acid Red 249** are crucial to minimize exposure and ensure safety in the laboratory.

Handling

- Ventilation: Use with adequate ventilation to minimize dust generation and accumulation.[4]
Local exhaust ventilation is recommended.
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves (such as nitrile or butyl rubber), safety goggles with side shields, and a lab coat.[4][6] In dusty conditions, a NIOSH-approved respirator should be worn.[4]
- Hygiene: Wash hands thoroughly after handling.[4] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[6]

Storage

- Conditions: Store in a cool, dry, well-ventilated area.[\[4\]](#)[\[6\]](#)
- Containers: Keep containers tightly closed to prevent contamination and moisture absorption.[\[4\]](#)[\[6\]](#)
- Incompatibilities: Avoid contact with strong oxidizing agents, strong reducing agents, strong acids, and strong bases.[\[4\]](#)[\[6\]](#)

Emergency Procedures

First Aid Measures

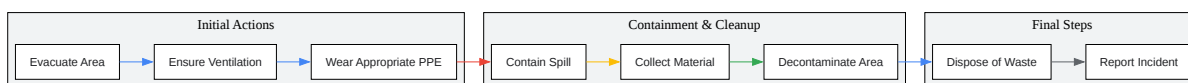
Table 3: First Aid Procedures for **Acid Red 249** Exposure

Exposure Route	First Aid Measures	References
Inhalation	Move the exposed person to fresh air. If breathing is difficult, seek medical attention.	[6]
Skin Contact	Wash the affected area with soap and water. If irritation persists, seek medical attention.	[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Seek medical attention.	[6]
Ingestion	Do not induce vomiting. Rinse mouth thoroughly with water. Seek immediate medical attention.	[6]

Spill Response

In the event of a spill, follow these procedures to ensure safe cleanup:

- Evacuate: Evacuate unnecessary personnel from the area.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent further spread of the material.
- Absorb: For small spills, use an inert absorbent material.
- Collect: Carefully sweep or vacuum the spilled material into a suitable, labeled container for disposal.[6] Avoid generating dust.[6]
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Dispose of the waste material in accordance with local, state, and federal regulations.



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Caption: Workflow for handling an **Acid Red 249** spill.

Fire-Fighting Measures

- Extinguishing Media: Use extinguishing media appropriate for the surrounding fire, such as carbon dioxide, dry chemical powder, or foam.[6]
- Hazardous Combustion Products: Burning may produce irritating and toxic fumes, including oxides of carbon, nitrogen, and sulfur.[6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[6]

Ecological Information

There is limited data available on the ecological effects of **Acid Red 249**.^[8] As with many synthetic dyes, it is important to prevent its release into the environment.

Table 4: Ecological Data for **Acid Red 249**

Parameter	Result	References
Toxicity to fish	No data available	[8]
Toxicity to daphnia and other aquatic invertebrates	No data available	[8]
Toxicity to algae	No data available	[8]

Disposal Considerations

Dispose of waste material in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Experimental Protocols

Detailed experimental protocols for the toxicological and ecological assessment of **Acid Red 249** are not publicly available. The data presented in this guide are derived from standard Safety Data Sheets provided by manufacturers and suppliers. For specific experimental use, it is recommended to consult the supplier's most recent SDS and conduct a thorough risk assessment.

Conclusion

Acid Red 249 is a useful dye in various applications, but it requires careful handling to mitigate potential hazards. Adherence to the safety precautions outlined in this guide, including the use of appropriate personal protective equipment, proper storage, and established emergency procedures, is essential for maintaining a safe working environment. Researchers and laboratory personnel should familiarize themselves with this information before working with this compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Acid Red 249]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12401964#safety-and-handling-precautions-for-acid-red-249]

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